

Dimethyltin oxide material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: Dimethyltin oxide

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Dimethyltin Oxide: A Technical Safety Guide for Researchers

For Immediate Release – This technical whitepaper provides an in-depth guide to the material safety data sheet (MSDS) for **Dimethyltin oxide** (CAS No. 2273-45-2). It is intended for researchers, scientists, and professionals in drug development and other laboratory settings who handle this organotin compound. This document synthesizes critical safety data, handling procedures, and emergency responses into a clear, actionable format.

Compound Identification and Properties

Dimethyltin oxide, also known as dimethyloxostannane, is a solid organotin compound used as a chemical intermediate and catalyst in various industrial applications, including the production of PVC heat stabilizers and polyurethanes.^{[1][2]} Its fundamental properties are summarized below.

Table 1: Physical and Chemical Properties of **Dimethyltin Oxide**

Property	Value	Source(s)
CAS Number	2273-45-2	[3]
EC Number	218-881-7	[3]
Molecular Formula	C ₂ H ₆ OSn or (C ₂ H ₆ OSn) _n	[1][2][3]
Molecular Weight	164.78 g/mol	[1][4]
Appearance	White to off-white or beige powder/crystalline solid	[1][4][5]
Melting Point	380-390 °C	[4][5]
Boiling Point	Not Determined	[2][5]
Solubility	Insoluble in water; Soluble in strong acid aqueous solutions	[2]
Stability	Stable under normal conditions	[3][6]

Hazard Identification and Classification

The hazard classification of **Dimethyltin oxide** can vary between suppliers and regulatory frameworks. It is crucial to consult the specific safety data sheet provided with the product. However, common classifications under the Globally Harmonized System (GHS) are outlined below. Chronic exposure to inorganic tin compounds may lead to a benign pneumoniosis known as stannosis.[3][7]

Table 2: GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	[8] [9] [10]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	[8]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled	[8]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[8] [11]
Serious Eye Damage/Irritation	Category 1 / 2	H318/H319: Causes serious eye damage/irritation	[8] [9] [10]
Aquatic Hazard, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects	[11]

Toxicological Data

Toxicological information is critical for risk assessment in a laboratory setting. The available quantitative data is limited but points to significant toxicity.

Table 3: Acute Toxicity Data

Test	Route	Species	Value	Source(s)
LD ₅₀ (Lethal Dose, 50%)	Intravenous	Mouse	100 mg/kg	[3] [7] [8]

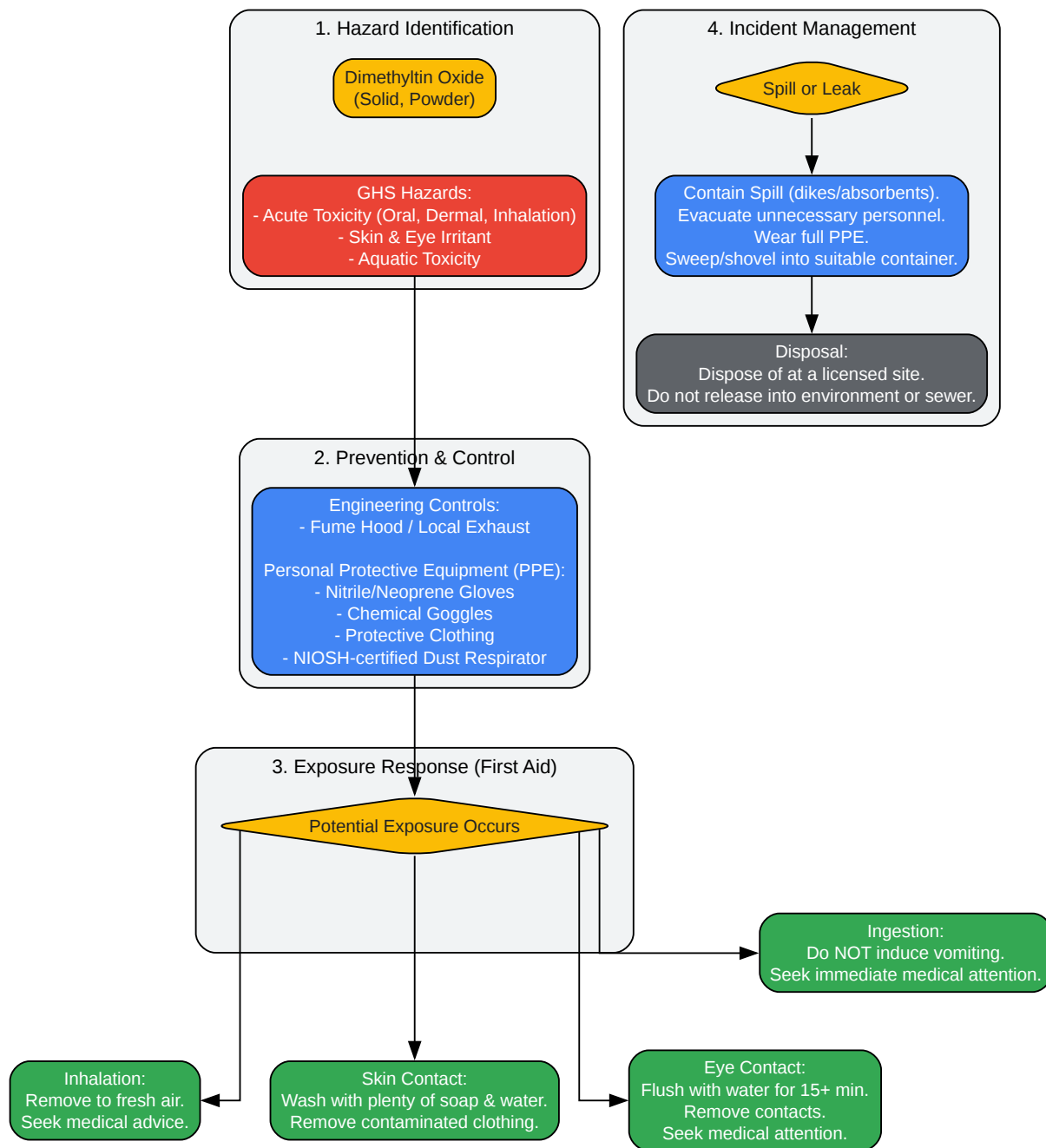
Experimental Protocols

The source material safety data sheets cite the LD₅₀ value but do not provide detailed experimental methodologies for its determination.[\[3\]](#)[\[7\]](#)[\[8\]](#) This is standard for MSDS documents, which are intended as safety summaries rather than research papers. Researchers

requiring detailed toxicological study protocols should consult specialized toxicology literature or databases.

Hazard Response and Safety Workflow

Effective laboratory safety relies on a clear understanding of the logical workflow from hazard recognition to appropriate response. The following diagram illustrates the key decision points and actions for safely handling **Dimethyltin oxide**.



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Caption: Logical workflow for **Dimethyltin oxide** hazard recognition, prevention, and response.

Handling, Storage, and Personal Protection

Proper handling and storage procedures are essential to minimize exposure risk.

Table 4: Recommended Handling, Storage, and PPE

Category	Recommendation	Source(s)
Engineering Controls	Use in a well-ventilated area, preferably with local exhaust ventilation or a fume hood.[3] [8] Safety showers and eyewash stations should be readily available.[3]	[3][8]
Precautions for Safe Handling	Avoid contact with skin and eyes.[3][7] Do not breathe dust.[3][7] Avoid dust formation.[3][7] Wash hands thoroughly after handling.[3][8]	[3][7][8]
Storage Conditions	Keep container tightly closed. [3][6][8] Store in a cool, dry, well-ventilated place.[2][3][8] Some sources recommend storage at 2-8°C.[10]	[2][3][6][8][10]
Eye/Face Protection	Chemical safety goggles.[3] Contact lenses should not be worn.[3]	[3]
Hand Protection	Neoprene or nitrile rubber gloves.[3]	[3]
Skin/Body Protection	Wear suitable protective clothing.[3]	[3]
Respiratory Protection	NIOSH-certified dust and mist respirator where inhalation exposure may occur.[3]	[3]
Incompatible Materials	Oxidizing agents.[6][8]	[6][8]

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is critical following exposure.

Table 5: First Aid Procedures

Exposure Route	First Aid Instructions	Source(s)
Inhalation	Remove victim to fresh air and keep at rest in a comfortable breathing position. Seek medical advice if feeling unwell.	[3] [6] [7]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, call a physician.	[3] [6] [7]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.	[3] [6] [7]
Ingestion	Never give anything by mouth to an unconscious person. Do NOT induce vomiting. Seek immediate medical advice/attention.	[3] [7]

Fire-Fighting Measures

- Flammability: The material is not flammable.[\[3\]](#)[\[7\]](#)
- Suitable Extinguishing Media: Use media appropriate for the surrounding environment, such as water spray, carbon dioxide (CO₂), or dry powder.[\[6\]](#)

- **Specific Hazards:** When exposed to high temperatures or open flame, irritating fumes and organic acid vapors may be generated.[3][7]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][6]

Accidental Release Measures

- **Personal Precautions:** Evacuate unnecessary personnel.[3][7] Wear appropriate personal protective equipment (as described in Section 5).[3][7] Avoid breathing dust and prevent contact with skin and eyes.[3][7]
- **Environmental Precautions:** Prevent entry into sewers and public waters.[3][7] This material may be hazardous to the environment.[3]
- **Containment and Cleanup:** Sweep or shovel spills into an appropriate, labeled container for disposal.[3][7] Contain spills with dikes or absorbents to prevent migration.[3][7]

Disposal Considerations

Waste from this material is considered hazardous.[6] All disposal practices must be in accordance with local, state, and federal regulations.

- Do not dispose of waste into sewers.[3][7]
- Dispose of solid materials or residues at a licensed hazardous waste facility.[3][7]
- Avoid release into the environment.[3][7]

This guide is intended to supplement, not replace, the manufacturer-provided Material Safety Data Sheet. Always refer to the specific MSDS for the product in use before beginning any laboratory work.

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